A Guide to the Synthesis of Isoproturon-monodemethyl Analytical Standard

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Compound of Interest

Compound Name:	*Isoproturon-monodemethyl*
CAS No.:	*34123-57-4*
Cat. No.:	*B164989*

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Abstract

This technical guide provides a comprehensive, in-depth protocol for the chemical synthesis, purification, and characterization of **Isoproturon-monodemethyl** (IUPAC name: 1-methyl-3-(4-propan-2-ylphenyl)urea). As a principal metabolite of the widely used phenylurea herbicide Isoproturon, a high-purity analytical standard of **Isoproturon-monodemethyl** is critical for environmental monitoring, residue analysis in food products, and toxicological research.[1][2][3][4] This document outlines a robust and scalable synthetic strategy, detailing the underlying chemical principles, step-by-step experimental procedures, and rigorous analytical validation required to produce a standard of certifiable quality for research and drug development professionals.

Introduction and Strategic Importance

Isoproturon has been extensively used in agriculture for the control of annual grasses and broad-leaved weeds.[4] Its metabolic fate in the environment leads to the formation of several degradation products, with **Isoproturon-monodemethyl** (also known as monodesmethylisoproturon or MDIPU) being a key transformation product.[2][3][4] The

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presence and concentration of this metabolite in soil and water are crucial indicators for assessing environmental impact and ensuring regulatory compliance.[1][5]

Therefore, the availability of a high-purity **Isoproturon-monodemethyl** analytical standard is a prerequisite for the development and validation of sensitive analytical methods, such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS), used for its quantification.[5][6][7] This guide details a reliable synthetic pathway, moving from commercially available precursors to the final, analytically pure compound.

Retrosynthetic Analysis and Synthetic Strategy

The target molecule, a disubstituted urea, lends itself to a classic and highly efficient synthetic disconnection. The most logical approach involves the formation of the urea bond by reacting an appropriate isocyanate with an amine.

Retrosynthetic Disconnection:

Caption: Retrosynthetic analysis of **Isoproturon-monodemethyl**.

This analysis points to a direct and high-yielding synthetic strategy: the nucleophilic addition of methylamine to 4-isopropylphenyl isocyanate. This method is favored for its simplicity, high atom economy, and the commercial availability of the starting materials. The reaction mechanism involves the lone pair of electrons on the amine's nitrogen atom attacking the electrophilic carbon of the isocyanate group, followed by proton transfer to form the stable urea linkage.[8][9][10]

Detailed Synthesis Protocol

This section provides a step-by-step methodology for the laboratory-scale synthesis of **Isoproturon-monodemethyl**.

Materials and Reagents

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Reagent	CAS No.	M.W. (g/mol)	Moles (mmol)	Equiv.	Amount	Purity
4-Isopropylphenyl isocyanate	31027-31-3	161.20	20.0	1.0	3.22 g	≥98%
Methylamine (40% in H_2O)	74-89-5	31.06	22.0	1.1	1.71 mL	40 wt. %
Dichloromethane (DCM)	75-09-2	84.93	-	-	50 mL	Anhydrous
Saturated Sodium Bicarbonate	144-55-8	84.01	-	-	30 mL	ACS Grade
Brine	7647-14-5	58.44	-	-	30 mL	Saturated
Anhydrous Magnesium Sulfate	7487-88-9	120.37	-	-	~5 g	ACS Grade

Equipment

- 100 mL round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

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- Standard laboratory glassware
- Thin Layer Chromatography (TLC) apparatus (Silica gel 60 F254 plates)

Experimental Workflow Diagram

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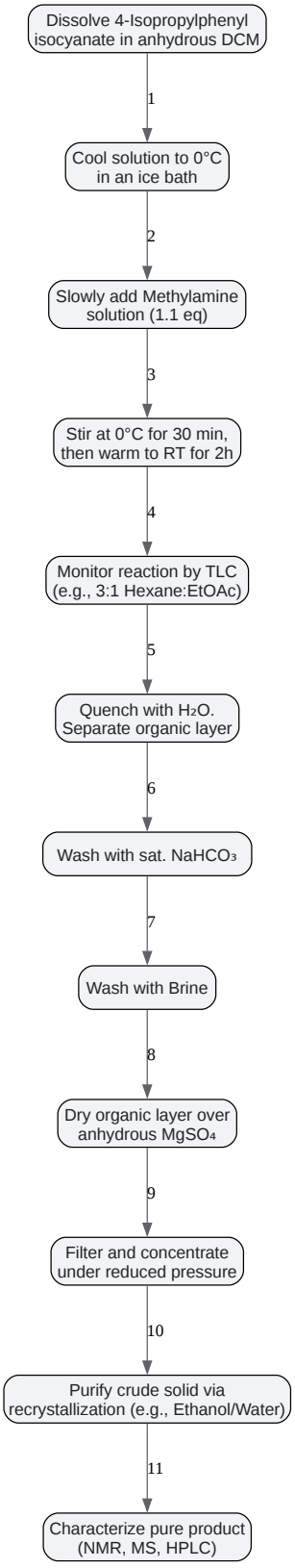

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Caption: Step-by-step workflow for the synthesis of **Isoproturon-monodemethyl**.

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Step-by-Step Procedure

- Reaction Setup: To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 4-isopropylphenyl isocyanate (3.22 g, 20.0 mmol). Dissolve the isocyanate in 50 mL of anhydrous dichloromethane (DCM).
- Reagent Addition: Place the flask in an ice bath and cool the solution to 0°C with stirring. Slowly add the 40% methylamine solution in water (1.71 mL, 22.0 mmol, 1.1 equivalents) dropwise over 10 minutes using a dropping funnel. Causality Note: The reaction is exothermic; slow addition at 0°C is crucial to control the reaction rate and prevent the formation of side products.
- Reaction: Stir the mixture vigorously at 0°C for 30 minutes, then remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for an additional 2 hours.
- Monitoring: Monitor the reaction's completion by Thin Layer Chromatography (TLC), eluting with a 3:1 mixture of Hexane:Ethyl Acetate. The disappearance of the starting isocyanate spot (visualized under UV light) indicates the reaction is complete.
- Aqueous Work-up: Transfer the reaction mixture to a separatory funnel. Add 30 mL of deionized water and shake. Separate the organic (DCM) layer.
- Washing: Wash the organic layer sequentially with 30 mL of saturated sodium bicarbonate solution and 30 mL of brine. Trustworthiness Note: These washes remove any unreacted acidic or water-soluble impurities, ensuring a cleaner crude product.
- Drying and Concentration: Dry the isolated organic layer over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield a crude white solid.

Purification and Characterization

The production of an analytical standard necessitates the highest possible purity. Recrystallization is an effective method for purifying the synthesized urea compound.[11][12]

Purification Protocol: Recrystallization

- Dissolve the crude solid in a minimum amount of hot ethanol.

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- Slowly add hot deionized water dropwise until the solution becomes faintly cloudy (the cloud point).
- Add a few more drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath for 30-60 minutes to maximize crystal formation.
- Collect the pure white, crystalline product by vacuum filtration, wash with a small amount of cold water, and dry under vacuum.

Characterization for Standard Validation

The identity, structure, and purity of the final compound must be unequivocally confirmed using a suite of analytical techniques.

- ^{1}H and ^{13}C NMR Spectroscopy: To confirm the molecular structure, including the correct placement of the isopropyl and methyl groups on the phenylurea backbone.
- Mass Spectrometry (MS): To verify the molecular weight of the compound (Expected $[M+H]^+$ ≈ 193.13 m/z).
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final product. For an analytical standard, purity should typically be ≥99.5%.
- Melting Point Analysis: To compare the observed melting point with literature values as a measure of purity.

Safety Precautions

- Isocyanates are potent respiratory and skin sensitizers. Always handle 4-isopropylphenyl isocyanate in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Dichloromethane is a volatile and potentially carcinogenic solvent. All handling should occur within a fume hood.

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- Methylamine is a corrosive and flammable gas/solution. Handle with care, avoiding inhalation of vapors.

Conclusion

This guide provides a validated and reliable methodology for the synthesis of high-purity **Isoproturon-monodemethyl**. By following this protocol, which combines a straightforward chemical reaction with rigorous purification and characterization steps, researchers and drug development professionals can confidently produce an analytical standard suitable for demanding quantitative applications in environmental and food safety analysis. The integrity of such standards is fundamental to generating accurate and reproducible data in regulatory science.[1][6][7]

References

- Vertex AI Search. Synthesis of N'-[4-(4-isopropylphenethyloxy)phenyl]-N-methoxy-N-methylurea. Accessed January 14, 2026.
- AnalytiChem. Pesticides & Metabolites. Accessed January 14, 2026.
- BOC Sciences. Pesticides & Metabolites Analytical Standards. Accessed January 14, 2026.
- ResearchGate. Metabolic pathway proposed for fungal biodegradation of isoproturon. Accessed January 14, 2026.
- International Journal of Pharmaceutical Sciences and Research. Identification, Synthesis and Characterization of Principle Process Related Impurities in Isoproturon. Accessed January 14, 2026.
- ResearchGate. ISOLATION AND SPECTROSCOPIC CHARACTERIZATION OF UREA FROM HUMAN URINE. Accessed January 14, 2026.
- China/Asia On Demand (CAOD). Recrystallization Purification Method for Urea. Accessed January 14, 2026.
- PubChem, National Institutes of Health. Monodesmethylisoproturon. Accessed January 14, 2026.
- PubMed. Purification and characterization of urease from Schizosaccharomyces pombe. Accessed January 14, 2026.
- LCGC North America. Best Practices for Analyzing Pesticides and Their Metabolites in Environmental Samples. Accessed January 14, 2026.
- ScienceDirect. Purification and characterization of urease isolated from the pathogenic fungus Coccidioides immitis. Accessed January 14, 2026.
- Google Patents. Purification of urea - US2663731A. Accessed January 14, 2026.
- Sigma-Aldrich. Pesticide Standards. Accessed January 14, 2026.

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- Eawag-BBD.
- FUJIFILM Wako. Analytical Standards and Mixture Standard Solutions for Pesticides / Veterinary Drugs. Accessed January 14, 2026.
- Google Patents. The method of synthetic herbicide isoproturon - CN1063279A. Accessed January 14, 2026.
- Royal Society of Chemistry.
- ResearchGate. Large scale preparation of N-substituted urea | Download Table. Accessed January 14, 2026.
- PrepChem.com. Synthesis of N-isopropyl-N-(3,4-methylenedioxyphenyl)urea. Accessed January 14, 2026.
- Benchchem. Reactivity Profile of Isopropyl Isocyanate with Nucleophiles: An In-depth Technical Guide. Accessed January 14, 2026.
- ResearchGate. Reaction of Isocyanates with amines | Download Scientific Diagram. Accessed January 14, 2026.
- PubMed. Reactions of 4 methylphenyl isocyanate with amino acids. Accessed January 14, 2026.
- National Center for Biotechnology Information. Isocyanate-based multicomponent reactions. Accessed January 14, 2026.
- ResearchGate. Mechanism of Isocyanate Reactions with Ethanol. Accessed January 14, 2026.

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Sources

- 1. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 2. researchgate.net [researchgate.net]
- 3. Monodesmethylisoproturon | C11H16N2O | CID 182167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Isoproturon Degradation Pathway [eawag-bbd.ethz.ch]
- 5. chromatographyonline.com [chromatographyonline.com]
- 6. analytichem.com [analytichem.com]

- 7. Pesticide Standards [sigmaaldrich.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. researchgate.net [researchgate.net]
- 10. Isocyanate-based multicomponent reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. caod.oriprobe.com [caod.oriprobe.com]

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